

Application Notes and Protocols for the HPLC-MS Analysis of Physalin D

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Compound of Interest

Compound Name: *Physaminimin D*

Cat. No.: *B15294020*

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These application notes provide a comprehensive guide for the quantitative analysis of Physalin D using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS). This document is intended for researchers, scientists, and professionals in the field of drug development and natural product analysis.

Introduction

Physalin D is a seco-steroid isolated from plants of the *Physalis* genus, notably *Physalis alkekengi*. It has garnered significant interest in the scientific community due to its wide range of biological activities, including anti-inflammatory, antitumor, and immunomodulatory effects. Accurate and sensitive quantification of Physalin D in various matrices such as biological fluids and plant extracts is crucial for pharmacokinetic studies, quality control, and elucidation of its mechanism of action. This document outlines the protocols for sample preparation and HPLC-MS analysis of Physalin D.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the HPLC-MS analysis of Physalin D, compiled from various validated methods.

Table 1: HPLC-MS Method Parameters for Physalin D Analysis

Parameter	Description
Column	UPLC HSS T3[1] or ACQUITY UPLC BEH C18 (1.7 μ m, 2.1 x 50 mm)
Mobile Phase	A: Water with 0.1% formic acid and 10 mM ammonium acetate B: Methanol/Acetonitrile (70:30, v/v)[1]
Flow Rate	0.3 mL/min[1] to 0.4 mL/min
Injection Volume	10 μ L
Column Temperature	45°C
Ionization Mode	Electrospray Ionization (ESI), Positive or Negative Mode
MS/MS Transition	m/z 544.9 $\rightarrow$ 508.8[1]
Internal Standard (IS)	Luteolin (m/z 286.7 $\rightarrow$ 152.8)[1]

Table 2: Performance Characteristics of Physalin D Quantitative Analysis

Parameter	Matrix	Value
Linearity (R^2)	Rat Plasma	> 0.995[1]
Rat Urine & Feces	> 0.995[2]	
Physalis angulata L.	> 0.997[3]	
Lower Limit of Quantification (LLOQ)	Rat Plasma	2 ng/mL[1]
Rat Urine	0.0532 μ g/mL[2]	
Rat Feces	0.226 μ g/g[2]	
Physalis angulata L.	2.4 mg/kg[3]	
Limit of Detection (LOD)	Physalis angulata L.	0.4 mg/kg[3]

Experimental Protocols

Sample Preparation

3.1.1. Plant Material (e.g., *Physalis alkekengi* calyces)

This protocol is based on ultrasound-assisted extraction followed by solid-phase extraction (SPE).

- Extraction:
 1. Accurately weigh approximately 1 g of dried and powdered plant material.
 2. Add 10 mL of methanol.
 3. Perform ultrasonication for 30 minutes at room temperature (25°C).
 4. Centrifuge the mixture and collect the supernatant.
- Solid-Phase Extraction (SPE) Cleanup:
 1. Activate an SPE cartridge with methanol, followed by water.
 2. Load 1 mL of the supernatant (extract) onto the SPE cartridge.
 3. Wash the cartridge with 1 mL of methanol.
 4. Combine the eluates for subsequent analysis.

3.1.2. Biological Fluids (e.g., Rat Plasma)

This protocol utilizes a simple protein precipitation method.[\[1\]](#)

- To a 100 µL aliquot of plasma, add a suitable amount of the internal standard (e.g., Luteolin).
- Add 300 µL of acetonitrile to precipitate the proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes.

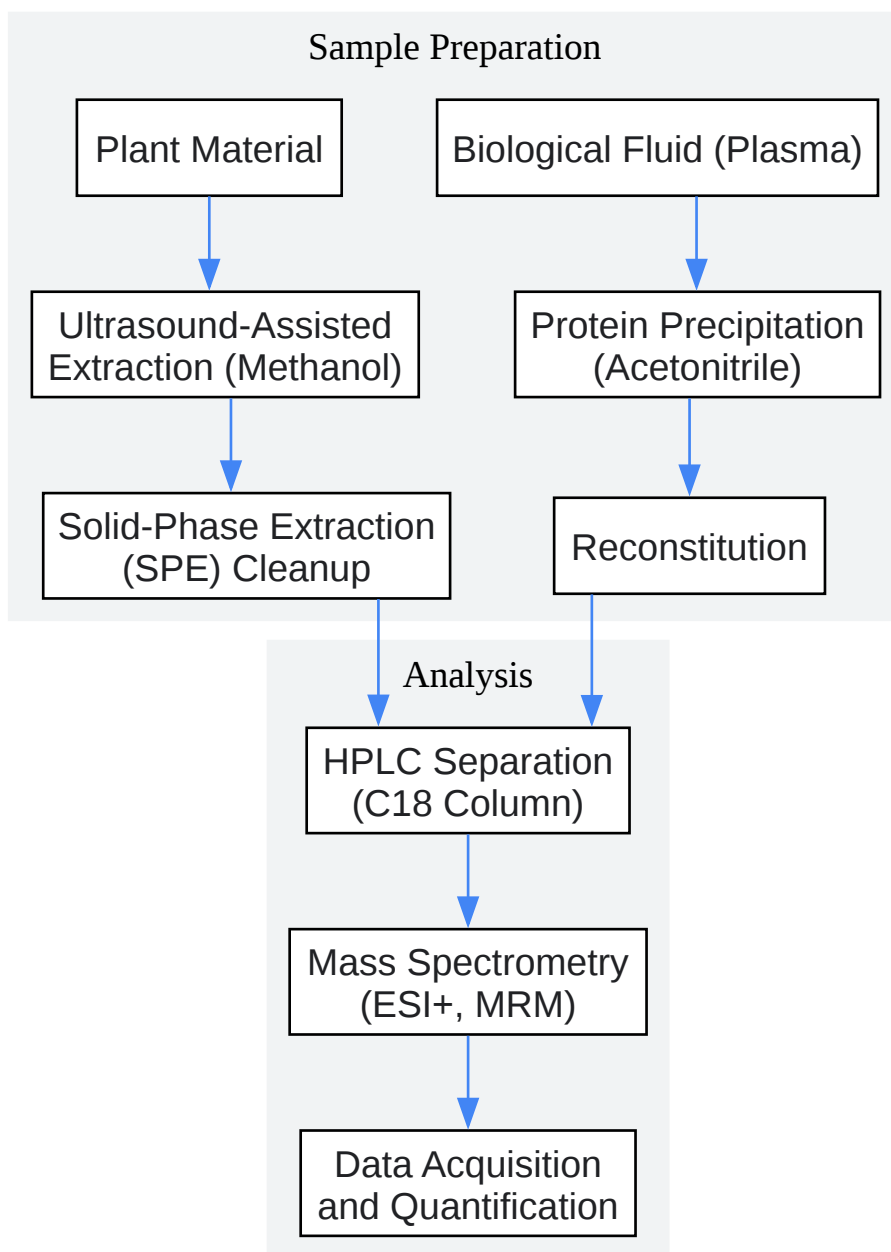
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject an aliquot into the HPLC-MS system.

HPLC-MS Analysis

- Chromatographic Conditions:
 - Column: UPLC HSS T3 or equivalent C18 column.[\[1\]](#)
 - Mobile Phase: A gradient elution using water with 0.1% formic acid and 10 mM ammonium acetate (A) and a mixture of methanol and acetonitrile (70:30, v/v) (B).[\[1\]](#)
 - Flow Rate: 0.3 mL/min.[\[1\]](#)
 - Column Temperature: Maintain at a constant temperature, e.g., 40°C.
 - Injection Volume: 10 μ L.
- Mass Spectrometry Conditions:
 - Ionization: Electrospray Ionization (ESI) in positive ion mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Physalin D: m/z 544.9 $\rightarrow$ 508.8.[\[1\]](#)
 - Luteolin (IS): m/z 286.7 $\rightarrow$ 152.8.[\[1\]](#)
 - Optimize cone voltage and collision energy for maximum signal intensity.

Visualizations

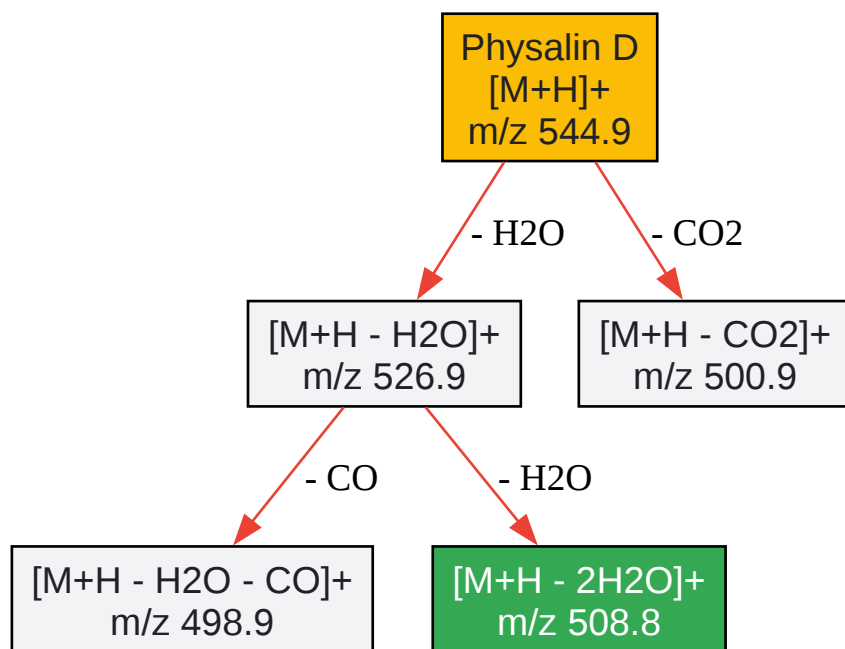
Experimental Workflow



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Caption: Workflow for Physalin D Analysis.

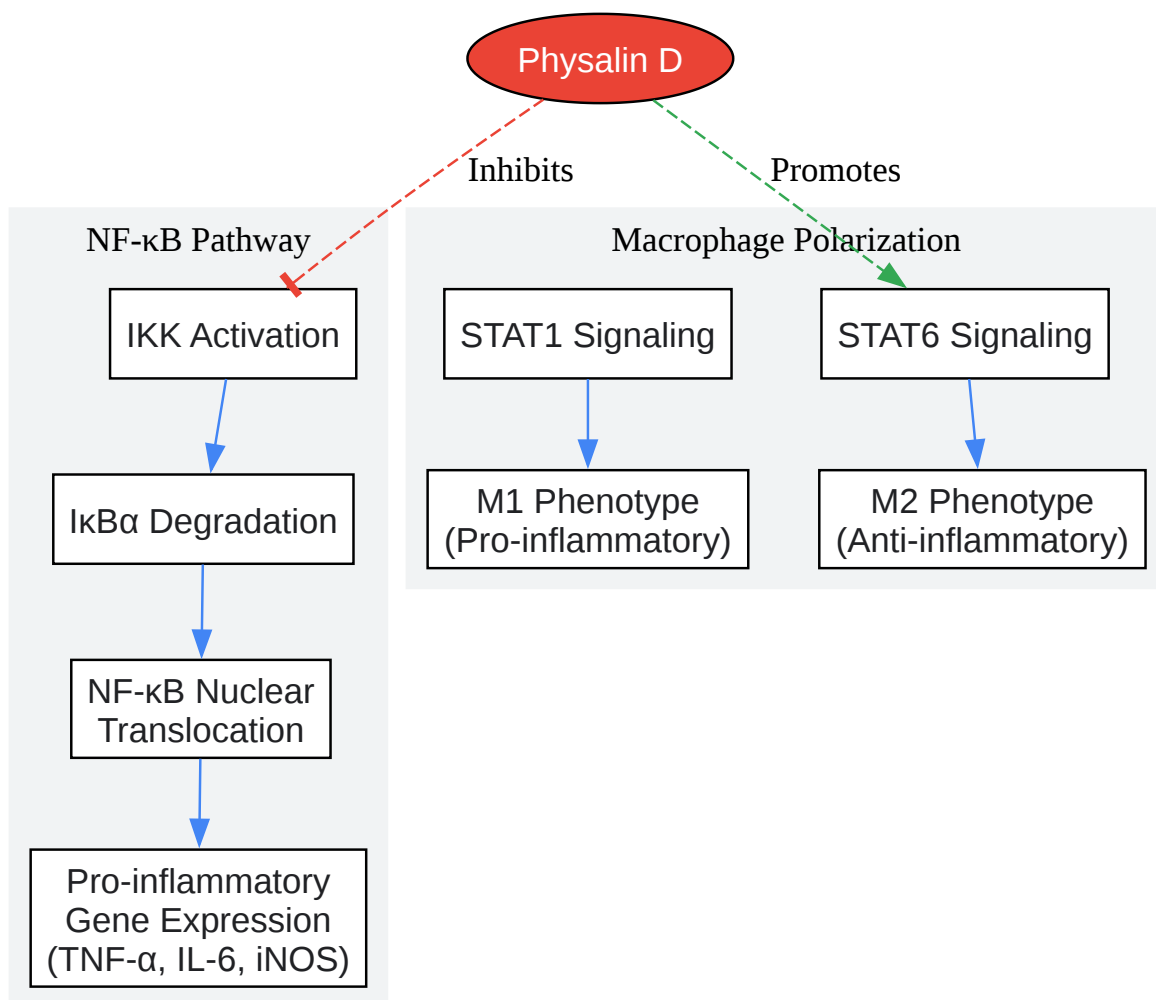
Proposed Mass Fragmentation Pathway of Physalin D



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Caption: Fragmentation of Physalin D.

Simplified Signaling Pathway of Physalin D's Anti-inflammatory Action



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Caption: Physalin D Anti-inflammatory Pathways.

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